

Application Notes and Protocols for Promethium-147 in Nuclear Batteries

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Promethium

Cat. No.: B1207039

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and experimental protocols for the utilization of **Promethium-147** (Pm-147) in the fabrication and characterization of nuclear batteries. The focus is on betavoltaic devices, which offer long-duration, reliable power sources for specialized applications.

Introduction to Promethium-147 Nuclear Batteries

Promethium-147 is a radioisotope that decays via beta emission with a half-life of 2.62 years, releasing electrons with a mean energy of approximately 62 keV.^{[1][2]} This characteristic makes it a suitable candidate for betavoltaic batteries, which convert the kinetic energy of beta particles directly into electrical energy using a semiconductor junction. These batteries are valued for their long operational life and high energy density, making them ideal for applications where conventional power sources are impractical.^[3]

Key Advantages:

- **Long Lifespan:** The multi-year half-life of Pm-147 enables power sources that can operate for extended periods without replacement.^[4]
- **High Energy Density:** Nuclear batteries offer significantly higher energy density compared to chemical batteries.

- **Reliability:** The predictable decay of Pm-147 ensures a stable and continuous power output.

Primary Applications:

- **Medical Devices:** Powering implantable devices such as pacemakers.[\[3\]](#)[\[5\]](#)
- **Aerospace and Defense:** Providing long-term power for space probes, satellites, and military equipment.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Remote Sensors:** Enabling the operation of unattended sensors in harsh or inaccessible environments.[\[6\]](#)

Properties of Promethium-147 for Nuclear Battery Applications

A summary of the key physical and radiological properties of **Promethium-147** relevant to its use in nuclear batteries is presented in the table below.

Property	Value	Reference
Half-life	2.62 years	[7]
Decay Mode	Beta (β^-)	[2]
Mean Beta Energy	~62 keV	[1] [2]
Maximum Beta Energy	224.5 keV	[2]
Gamma Emission	Extremely weak (121 keV, 0.00285% intensity)	[2]
Progeny	Samarium-147 (Sm-147)	

Performance Characteristics of Promethium-147 Nuclear Batteries

The performance of **Promethium-147** based betavoltaic batteries is dependent on several factors, including the choice of semiconductor material, the activity of the Pm-147 source, and

the device architecture. Below is a summary of reported performance data from various experimental setups.

Semiconductor	Pm-147 Activity	Power Density / MPP	Open Circuit Voltage (Voc)	Short Circuit Current (Isc)	Efficiency (η)	Reference
Silicon (Si) n/p cells	Not specified	A few milliwatts from ~2 cubic inches	Not specified	Not specified	Not specified	[8]
4H-SiC	1,680 mCi/cm ²	≈3.2 μ W/cm ²	Not specified	Not specified	1.12%	[9]
General Betavoltaic	Not specified	5 mW/cm ³ (average)	Not specified	Not specified	Up to 5 years lifetime	[1]
Direct Charge Battery	2.6 curies	Not specified	~60 kV	6 nanoamperes	Up to 15%	

Experimental Protocols

Fabrication of a Promethium-147 Betavoltaic Device

This protocol outlines the general steps for fabricating a planar betavoltaic device using a **Promethium-147** source and a silicon carbide (SiC) semiconductor. This procedure should be performed in a certified radiological fume hood.

Materials and Equipment:

- **Promethium-147(III)** chloride (¹⁴⁷PmCl₃) solution
- 4H-SiC betavoltaic cells

- Borosilicate reservoir (e.g., 700- μm tall)
- UV curable epoxy
- Micropipette
- Hot plate
- Light-tight and airtight enclosure
- Desiccant (e.g., Drierite and silica gel)
- Automated data acquisition system for I-V curve measurements

Procedure:

- **Semiconductor Preparation:**
 - Mount the 4H-SiC betavoltaic cell on a conducting pad using conductive epoxy.
 - Wire bond the electrodes to pads on the mounting board for electrical connection.
- **Reservoir Attachment:**
 - Adhere a bottomless borosilicate reservoir to the surface of the 4H-SiC cell using a UV curable epoxy. The reservoir will contain the liquid radioisotope source.
- **Promethium-147 Deposition:**
 - Inside a fume hood, use a micropipette to dispense a specific volume (e.g., 2 μL droplets) of the $^{147}\text{PmCl}_3$ solution into the reservoir on the SiC cell.[\[10\]](#)
 - Allow the solvent to evaporate at standard ambient temperature and pressure (SATP). For moisture control, which is critical for performance, gentle heating (e.g., 150 $^{\circ}\text{C}$ for 2 minutes) can be applied after the initial solvent evaporation.[\[4\]](#)
 - Repeat the deposition process to achieve the desired total activity, ensuring the deposited layer is uniform.[\[10\]](#)

- Device Encapsulation and Storage:
 - Place the fabricated device in a light-tight and airtight enclosure containing desiccant to minimize moisture exposure.[4][10]

Electrical Characterization of the Betavoltaic Device

Equipment:

- Source meter unit (SMU) or a precision power supply and multimeter
- Probe station or custom device holder
- Computer with data acquisition software

Procedure:

- Setup:
 - Place the encapsulated betavoltaic device in a light-tight and electrically shielded test fixture.
 - Connect the device electrodes to the SMU using appropriate probes.
- Current-Voltage (I-V) Measurement:
 - Sweep the voltage across the device from a negative bias to a positive bias (e.g., -1 V to 2 V) and measure the corresponding current at each voltage step.
 - Record the I-V curve data.
- Performance Parameter Extraction:
 - From the I-V curve, determine the following parameters:
 - Open-circuit voltage (V_{oc}): The voltage at which the current is zero.
 - Short-circuit current (I_{sc}): The current at which the voltage is zero.

- Fill Factor (FF): A measure of the squareness of the I-V curve, calculated as (Maximum Power Point) / (Voc * Isc).
- Maximum Power Point (MPP): The point on the I-V curve where the product of voltage and current is maximized.
- Conversion Efficiency (η): The ratio of the maximum electrical power output to the total power emitted by the radioactive source.

Safety Protocols for Handling Promethium-147

Promethium-147 is a beta emitter and requires specific safety precautions to minimize radiation exposure.

5.1. General Handling Precautions:

- All work with unsealed **Promethium-147** must be conducted in a designated radiological fume hood or glove box.
- Maintain ALARA (As Low As Reasonably Achievable) principles for radiation exposure by minimizing time, maximizing distance, and using appropriate shielding.
- Use tools such as forceps to handle sources indirectly.[\[3\]](#)
- Always wear appropriate Personal Protective Equipment (PPE).

5.2. Personal Protective Equipment (PPE):

- Disposable gloves (double-gloving is recommended)
- Lab coat
- Safety glasses

5.3. Shielding:

- **Promethium-147** beta particles can be effectively shielded by low-density materials. 0.2 mm of plastic is sufficient to absorb the beta emissions.[\[3\]](#)

- Bremsstrahlung X-rays, produced when beta particles interact with shielding material, may require additional shielding with higher density materials like lead, especially for high-activity sources.

5.4. Monitoring and Detection:

- Use a survey meter with a pancake Geiger-Müller (GM) probe to monitor for contamination on work surfaces, equipment, and personnel.^[3]
- Perform wipe tests to detect removable contamination.
- Personnel handling significant quantities of **Promethium-147** should wear whole-body and extremity dosimeters.

5.5. Decontamination Procedures:


- Personnel Decontamination:
 - Wash the affected skin area thoroughly with mild soap and lukewarm water.
 - Do not abrade the skin.
 - Blot dry with a soft cloth.
 - Monitor the skin to check for remaining contamination.
 - Repeat if necessary, but no more than three times to avoid skin irritation.
- Equipment and Surface Decontamination:
 - Alert personnel in the area and restrict access.
 - Use absorbent paper to clean up any liquid spills.
 - Clean the contaminated area with a decontamination solution (e.g., Radiacwash).
 - For stubborn contamination, a longer soak or the use of mild abrasives may be necessary, but this should be done with caution to avoid damaging the surface.

- Monitor the area after decontamination to ensure all radioactive material has been removed.

5.6. Radioactive Waste Disposal:


- Segregate radioactive waste from non-radioactive waste.
- **Promethium-147** waste should be classified as long-lived waste (half-life > 90 days).
- Solid waste (e.g., contaminated gloves, paper towels) should be placed in clearly labeled, durable plastic bags within a designated radioactive waste container.
- Liquid waste should be stored in labeled, sealed containers. Disposal down the sanitary sewer may be permissible for very small quantities, but this must be done in strict accordance with institutional and regulatory guidelines.
- Maintain accurate records of all radioactive waste generated and disposed of.

Visualizations

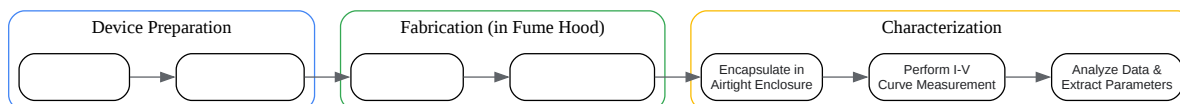

[Click to download full resolution via product page](#)

Caption: Experimental workflow for the fabrication and characterization of a Pm-147 betavoltaic device.

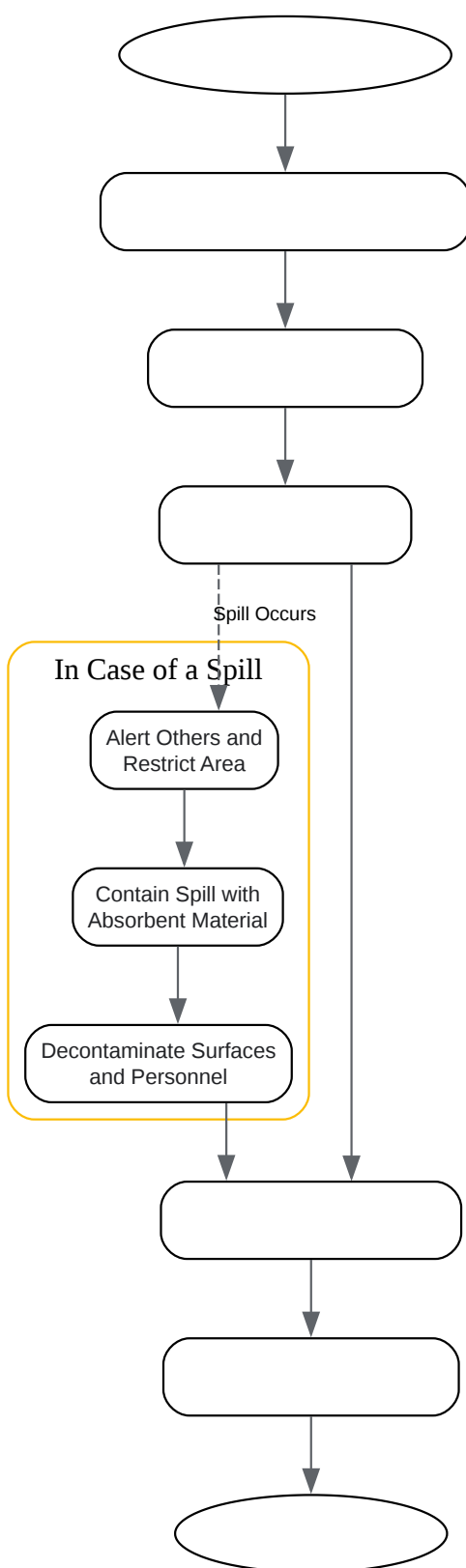

[Click to download full resolution via product page](#)

Caption: Flowchart of safety protocols for handling **Promethium-147**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [osti.gov](https://www.osti.gov) [[osti.gov](https://www.osti.gov)]
- 2. US20080060998A1 - Reactor Production and Purification of Promethium-147 - Google Patents [patents.google.com]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. pubs.aip.org [pubs.aip.org]
- 5. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. The Promethium (Pm) Market | SFA (Oxford) [[sfa-oxford.com](https://www.sfa-oxford.com)]
- 8. vtechworks.lib.vt.edu [vtechworks.lib.vt.edu]
- 9. Construction of a promethium-147 atomic battery (1964) | H. Flicker | 68 Citations [scispace.com]
- 10. apps.dtic.mil [apps.dtic.mil]
- To cite this document: BenchChem. [Application Notes and Protocols for Promethium-147 in Nuclear Batteries]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1207039#applications-of-promethium-147-in-nuclear-batteries>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com